

Application Notes and Protocols for C188 Stock Solution Preparation and Use

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **C188**, a potent small-molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3). The following protocols and data are intended to ensure accurate and reproducible experimental outcomes.

Introduction to C188

C188 is a cell-permeable compound that selectively targets the SH2 domain of STAT3, thereby inhibiting its phosphorylation, dimerization, and subsequent nuclear translocation.[1][2] This blockade of STAT3 signaling leads to the downregulation of target gene expression involved in cell proliferation, survival, and angiogenesis, making **C188** a valuable tool for studying STAT3-dependent cellular processes and a potential therapeutic agent in diseases characterized by aberrant STAT3 activation, such as cancer.[3][4]

Quantitative Data Summary

The following table summarizes the key quantitative data for **C188**, including its molecular properties and solubility in common laboratory solvents.



Parameter	Value	Source
Molecular Weight	471.5 g/mol	[5]
Solubility in DMSO	≥ 62 mg/mL (131.49 mM)	[4]
100 mg/mL		
10 mg/mL	[5]	_
Solubility in DMF	10 mg/mL	[5]
Storage of Stock Solution	-20°C for up to 1 month	[1]
-80°C for up to 6 months	[1]	
Storage of Powder	2-8°C	
STAT3 Binding Affinity (Kd)	4.7 nM	[3][4]

Experimental Protocols Preparation of C188 Stock Solution

This protocol describes the preparation of a 10 mM **C188** stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

- C188 powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

• Calculate the required mass of C188:



- To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 471.5 g/mol = 4.715 mg
- Weighing C188:
 - Carefully weigh out 4.715 mg of C188 powder and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the C188 powder.
- Mixing:
 - Vortex the solution thoroughly until the C188 is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] Protect from light.

Cell Culture Treatment with C188

This protocol provides a general guideline for treating cultured cells with **C188** to inhibit STAT3 signaling. The optimal concentration and treatment time should be determined empirically for each cell line and experimental condition.

Materials:

- Cultured cells with active STAT3 signaling
- Complete cell culture medium



- C188 stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- · Cell culture plates or flasks

Procedure:

- Cell Seeding:
 - Seed cells into appropriate culture vessels and allow them to adhere and reach the desired confluency (typically 50-70%).
- Preparation of Working Solution:
 - Thaw an aliquot of the 10 mM **C188** stock solution at room temperature.
 - Prepare a series of dilutions of the C188 stock solution in complete cell culture medium to achieve the desired final concentrations. The final concentration of DMSO in the culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.
 - Example for a 10 μM final concentration: Add 1 μL of 10 mM C188 stock solution to 1 mL of cell culture medium.

Cell Treatment:

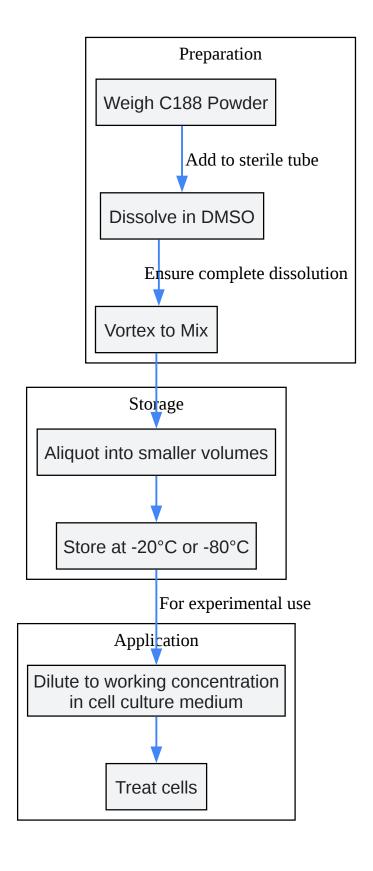
- Remove the existing medium from the cells and replace it with the medium containing the desired concentration of C188.
- Include a vehicle control (medium with the same concentration of DMSO used for the highest C188 concentration) in your experiment.
- Incubation:
 - Incubate the cells for the desired period (e.g., 24-48 hours), depending on the specific assay.
- Downstream Analysis:



 Following treatment, cells can be harvested for various downstream analyses, such as Western blotting for phosphorylated STAT3 (p-STAT3), cell viability assays (e.g., MTT, Annexin V), or gene expression analysis.

Visualizations C188 Stock Solution Preparation Workflow



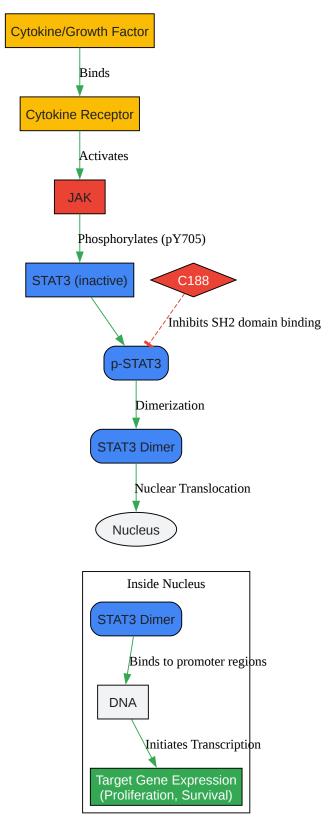


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Caption: Workflow for C188 stock solution preparation and use.



C188 Mechanism of Action on the STAT3 Signaling Pathway





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Caption: **C188** inhibits the STAT3 signaling pathway.

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